

# Ethyl mandelate molecular weight

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## Compound of Interest

Compound Name: Ethyl mandelate

Cat. No.: B1671685

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An In-depth Technical Guide to **Ethyl Mandelate**

## Introduction

**Ethyl mandelate** (ethyl 2-hydroxy-2-phenylacetate) is an organic compound and the ethyl ester of mandelic acid.<sup>[1]</sup> It is a key chiral intermediate in the synthesis of various pharmaceuticals, contributing to the efficacy and specificity of drug formulations.<sup>[2][3]</sup> This document provides a comprehensive overview of the physicochemical properties, a detailed synthesis protocol, and a visual representation of its synthesis pathway. This guide is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

## Physicochemical Properties

The quantitative data for **ethyl mandelate**, including its racemic form and individual enantiomers, are summarized in the table below for easy comparison.

Property	Value	Enantiomer/Form	Reference
Molecular Weight	180.20 g/mol	Racemic	<a href="#">[1]</a> <a href="#">[4]</a>
180.2005 g/mol	Not Specified		
180.2 g/mol	Racemic		
Monoisotopic Mass	180.078644241 Da	Racemic	
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	All forms	
CAS Number	774-40-3	Racemic (DL)	
10606-72-1	(R)-(-)		
4358-88-7	(+)		
13704-09-1	L-(+)		
Melting Point	35 °C	Not Specified	
24-27 °C	Racemic		
37 °C	Racemic		
33-34 °C	(R)-(-)		
27.0 to 30.0 °C	L-(+)		
Boiling Point	253-255 °C (lit.)	Racemic	
103-105 °C / 2 mmHg (lit.)	(R)-(-)		
Density	1.13 g/cm <sup>3</sup> (20 °C)	Racemic	
1.115 g/mL at 25 °C (lit.)	Racemic		
Refractive Index	1.5136 (25 °C)	Not Specified	
n <sub>20/D</sub> 1.512 (lit.)	Racemic		
Optical Activity	[α] <sub>21/D</sub> -134°, c = 3 in chloroform	(R)-(-)	

[α] <sub>D</sub> <sup>20</sup> = -137 to -133 ° (C = 3 in CHCl <sub>3</sub> )	(R)-(-)	
+135.0 to +140.0 deg (C=1, CHCl <sub>3</sub> )	L-(+)	
Flash Point	93 °C	Racemic
>230 °F	Racemic	

## Experimental Protocol: Synthesis of Ethyl Mandelate

The following protocol describes the Fischer esterification of mandelic acid to produce **ethyl mandelate**. This method is a common and straightforward approach for synthesizing esters.

Materials:

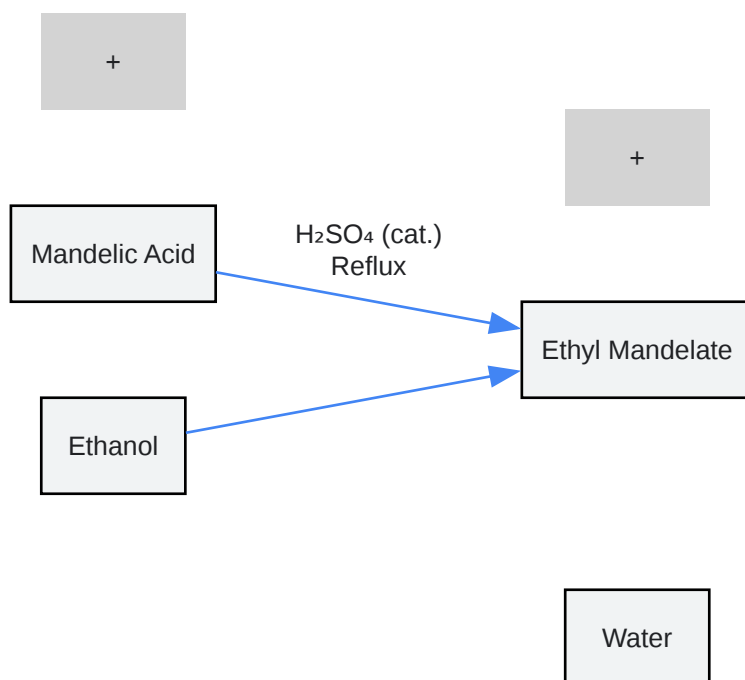
- DL-Mandelic acid
- Absolute ethanol
- Concentrated sulfuric acid
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and other standard laboratory glassware
- Rotary evaporator

#### Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve mandelic acid in an excess of absolute ethanol. A typical molar ratio would be 1:5 to 1:10 of mandelic acid to ethanol to drive the equilibrium towards the product.
- **Acid Catalysis:** Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring. Approximately 1-2% of the total volume is sufficient.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux. The reaction is typically refluxed for 2-4 hours. The progress of the reaction can be monitored using thin-layer chromatography (TLC).
- **Workup - Neutralization:** After the reaction is complete, allow the mixture to cool to room temperature. Transfer the solution to a separatory funnel and wash with a saturated solution of sodium bicarbonate to neutralize the sulfuric acid and any unreacted mandelic acid. Carbon dioxide evolution will be observed. Continue washing until the effervescence ceases.
- **Workup - Extraction:** Wash the organic layer with brine to remove any remaining water-soluble impurities.
- **Drying:** Separate the organic layer and dry it over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter the drying agent and remove the excess ethanol using a rotary evaporator.
- **Purification:** The crude **ethyl mandelate** can be purified by vacuum distillation to obtain the final product.

## Synthesis Pathway Visualization

The following diagram illustrates the Fischer esterification of mandelic acid with ethanol to yield **ethyl mandelate**.



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Caption: Fischer esterification of mandelic acid to **ethyl mandelate**.

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## References

- 1. Ethyl mandelate | C<sub>10</sub>H<sub>12</sub>O<sub>3</sub> | CID 13050 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Ethyl (R)-(-)-mandelate 99%, optical purity ee: 99% (GLC) | 10606-72-1 [sigmaaldrich.com]
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